

2,2'-Dimethylbenzidine molecular structure and IUPAC name

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Compound of Interest

Compound Name: 2,2'-Dimethylbenzidine

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An In-Depth Technical Guide to **2,2'-Dimethylbenzidine**

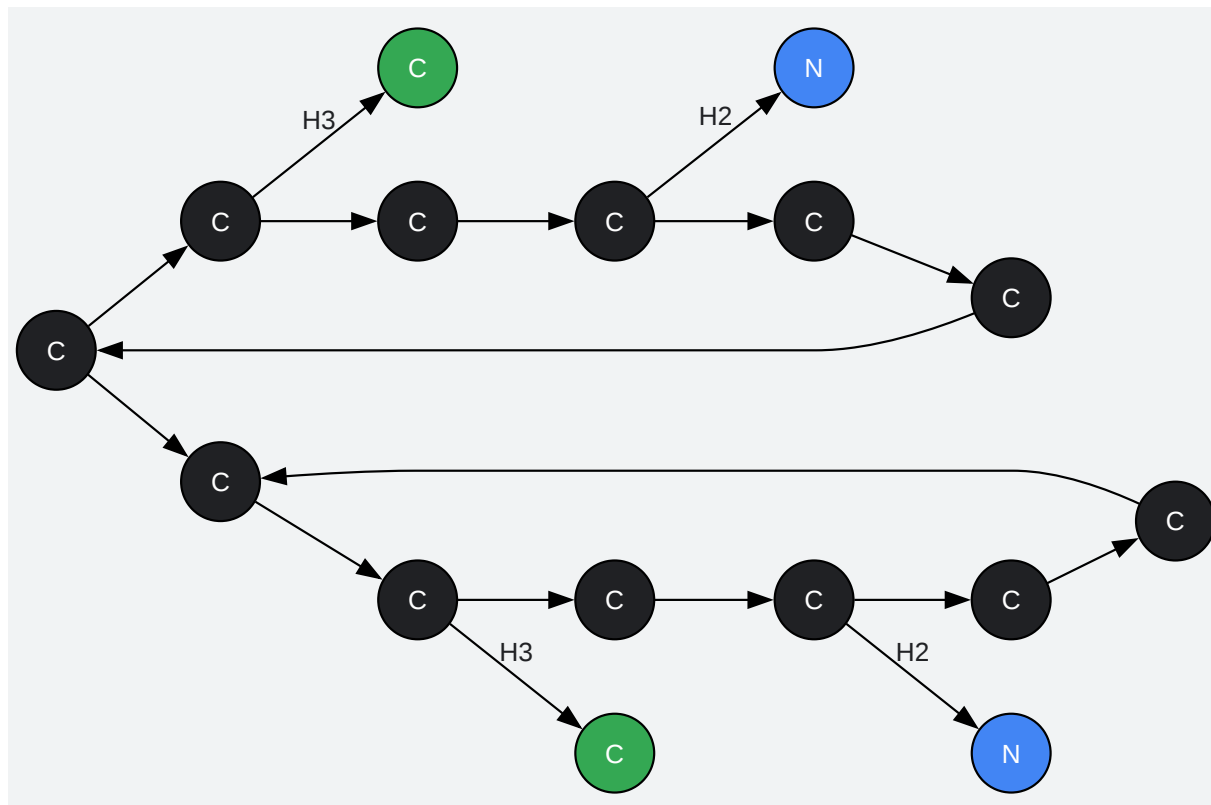
Introduction

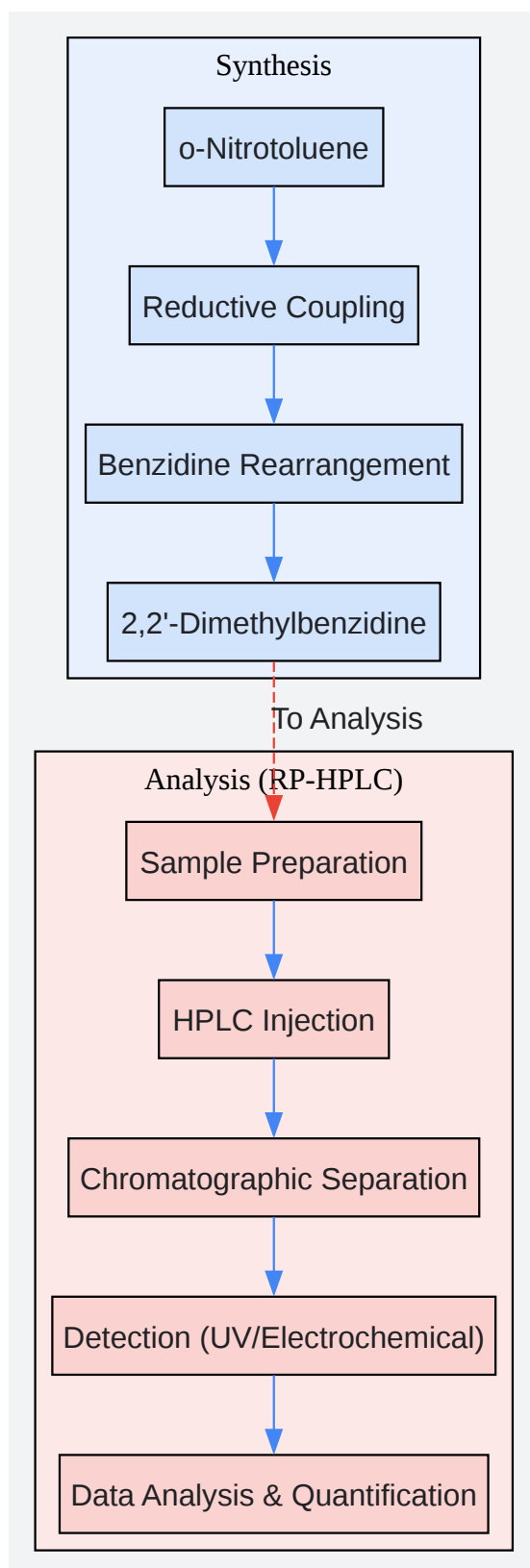
2,2'-Dimethylbenzidine, also known by its common name m-tolidine, is an aromatic diamine with the chemical formula $C_{14}H_{16}N_2$.^{[1][2][3][4][5]} It serves as a significant intermediate in the synthesis of various azo dyes and pigments.^[1] Furthermore, its derivatives are utilized in the development of high-performance polymers, such as polyimides, where the methyl groups contribute to desirable material properties like a low dielectric constant.^[1] From a safety perspective, **2,2'-dimethylbenzidine** is considered a potential carcinogen and mutagen, necessitating careful handling and appropriate safety precautions in a laboratory setting.^[1]

Molecular Structure and IUPAC Name

The IUPAC name for this compound is 4-(4-amino-2-methylphenyl)-3-methylaniline.^{[2][5]} The molecule consists of two aniline rings linked by a carbon-carbon bond, with a methyl group and an amino group attached to each ring.

Molecular Structure Visualization





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References

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